

Technical Guide: Solubility of Disperse Yellow 211 in Organic Solvents

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Compound of Interest

Compound Name: Disperse yellow 211

Cat. No.: B1203038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Disperse Yellow 211** in various organic solvents. Due to the limited availability of precise quantitative data in public literature, this document focuses on reported qualitative solubility and presents a detailed experimental protocol for the quantitative determination of solubility using UV-Vis spectrophotometry. This guide is intended to equip researchers with the necessary information and methodology to assess the solubility of **Disperse Yellow 211** for their specific applications.

Qualitative Solubility of Disperse Yellow 211

Disperse Yellow 211 is a non-ionic monoazo dye characterized by its low aqueous solubility. Its solubility is primarily in organic solvents, a key characteristic for its application in dyeing synthetic fibers. The available literature and supplier data indicate the following qualitative solubility profile.

Table 1: Qualitative Solubility of **Disperse Yellow 211**

Solvent Classification	Solvent Name	Solubility	Reference
Polar Aprotic Solvents	Acetone	Soluble	
Dimethylformamide (DMF)	May dissolve		
Dimethyl Sulfoxide (DMSO)	May dissolve		
Polar Protic Solvents	Ethanol (Alcohol)	Soluble	
Non-Polar Solvents	Benzene	Soluble	
Aqueous	Water	Insoluble	

Experimental Protocol for Quantitative Solubility Determination

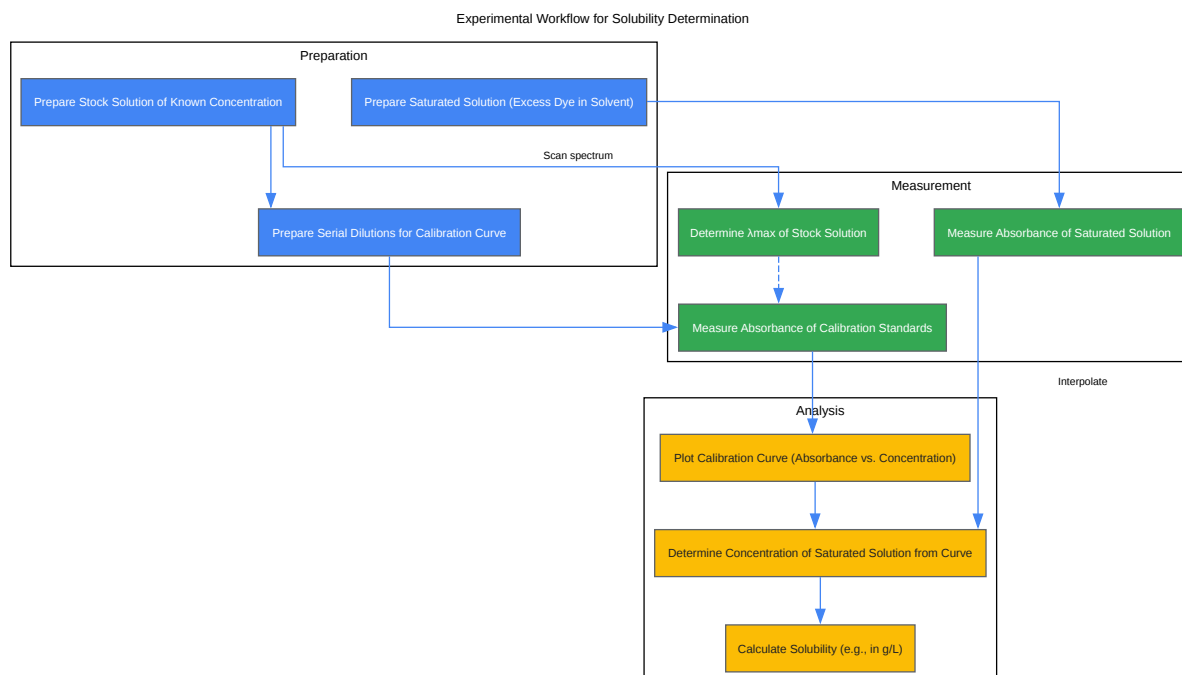
The following is a detailed methodology for the quantitative determination of the solubility of **Disperse Yellow 211** in organic solvents using UV-Visible spectrophotometry. This method is based on the principle that the absorbance of a solution is directly proportional to the concentration of the absorbing species (Beer-Lambert Law).

Materials and Equipment

- **Disperse Yellow 211** (powder)
- Selected organic solvents (e.g., acetone, ethanol, DMSO) of analytical grade
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks
- Pipettes
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)

- Vortex mixer
- Thermostatic shaker or water bath

Experimental Workflow Diagram



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Caption: Workflow for determining dye solubility via UV-Vis spectrophotometry.

Step-by-Step Procedure

Step 1: Determination of Maximum Absorbance (λ_{max})

- Prepare a dilute stock solution of **Disperse Yellow 211** in the chosen organic solvent.
- Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range (e.g., 300-600 nm) to identify the wavelength of maximum absorbance (λ_{max}). All subsequent absorbance measurements should be performed at this wavelength.

Step 2: Preparation of Calibration Curve

- Prepare a primary stock solution of **Disperse Yellow 211** of a known concentration in the selected solvent.
- From the primary stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the predetermined λ_{max} .
- Plot a graph of absorbance versus concentration. This will serve as the calibration curve. The plot should be linear and pass through the origin. Determine the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept.

Step 3: Preparation of Saturated Solution

- Add an excess amount of **Disperse Yellow 211** powder to a known volume of the organic solvent in a sealed container.
- Agitate the mixture using a thermostatic shaker at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, separate the undissolved solid from the solution by centrifugation or filtration. It is crucial to ensure that no solid particles are present in the supernatant/filtrate.

Step 4: Determination of Solubility

- Take an aliquot of the clear saturated solution and dilute it with the same solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Calculate the concentration of the diluted solution using the equation of the calibration curve.
- Multiply the calculated concentration by the dilution factor to obtain the concentration of the saturated solution. This value represents the solubility of **Disperse Yellow 211** in that solvent at the specified temperature.

Signaling Pathways and Logical Relationships

As **Disperse Yellow 211** is a synthetic dye primarily used in the textile industry, it is not typically associated with biological signaling pathways in the context of drug development. The mandatory visualization requirement is therefore fulfilled by the experimental workflow diagram provided above, which illustrates the logical relationship between the steps in determining the solubility of the compound.

Conclusion

While quantitative solubility data for **Disperse Yellow 211** in organic solvents is not readily available in published literature, its qualitative solubility in solvents such as acetone, ethanol, and benzene is established. For researchers requiring precise solubility values, the detailed experimental protocol provided in this guide offers a reliable method for generating this data in-house. The UV-Vis spectrophotometric method is a robust and accessible technique for determining the solubility of chromophoric compounds like **Disperse Yellow 211**. Careful execution of the described protocol will yield accurate and reproducible solubility data, which is crucial for the formulation and application of this dye in various research and development settings.

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